

Application Notes: Benzo-15-crown-5-ether in Phase Transfer Catalysis

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Compound of Interest

Compound Name: Benzo-15-crown-5-ether

Cat. No.: B077314

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Introduction

Phase Transfer Catalysis (PTC) is a powerful synthetic methodology that facilitates reactions between reactants located in different immiscible phases, such as a solid or aqueous phase and an organic phase.[1][2] This technique is invaluable in organic synthesis for overcoming the mutual insolubility of reagents, often leading to milder reaction conditions, increased reaction rates, and higher yields.[1] Crown ethers, a class of macrocyclic polyethers, are highly effective phase transfer catalysts due to their unique ability to selectively complex with metal cations.[3][4]

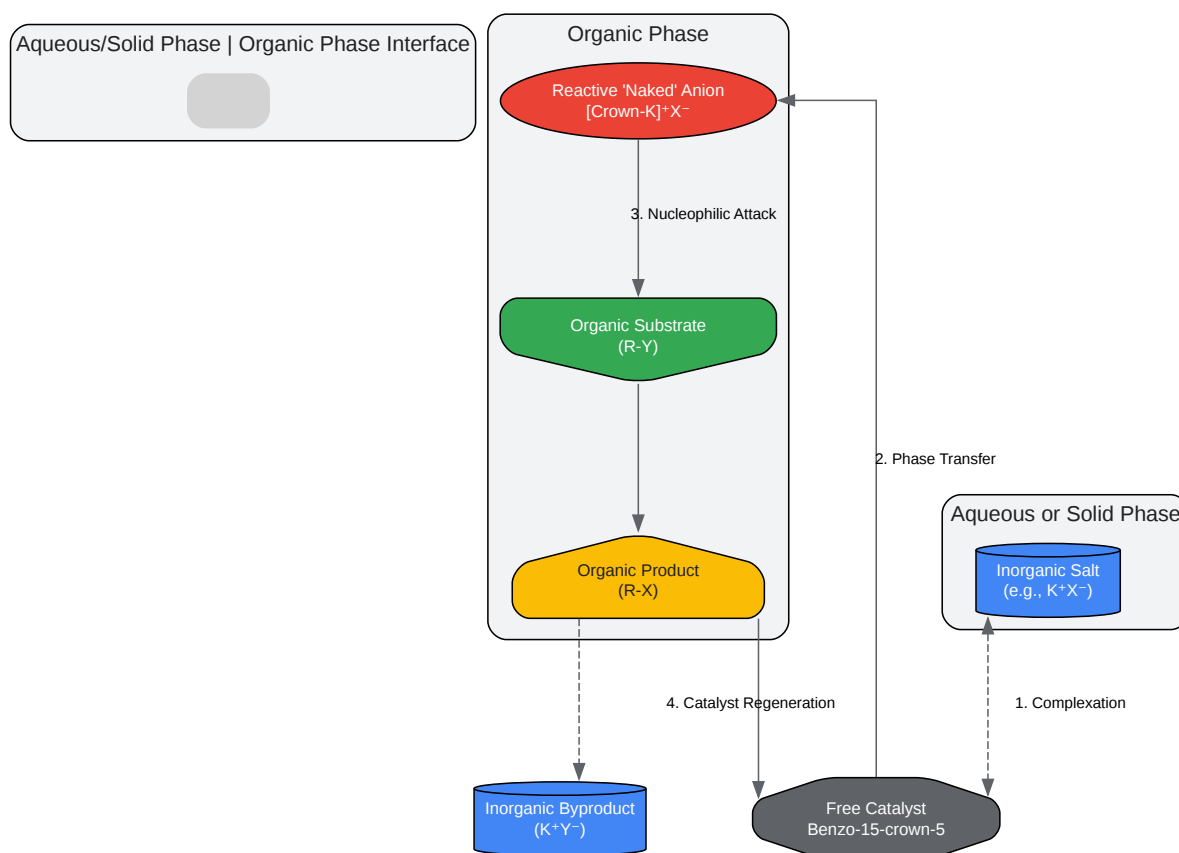
Benzo-15-crown-5 is a specific crown ether characterized by a 15-membered ring containing five oxygen atoms, with a benzene ring fused to its structure. The cavity size of the 15-crown-5 ring is particularly well-suited for complexing with sodium (Na^+) cations.[3][5] The benzo group imparts increased lipophilicity and rigidity to the molecule, enhancing its solubility and stability in organic solvents.[5] These properties make Benzo-15-crown-5 an effective catalyst for transporting ionic reagents from an aqueous or solid phase into an organic phase where the reaction can proceed efficiently.[6][7]

Mechanism of Action

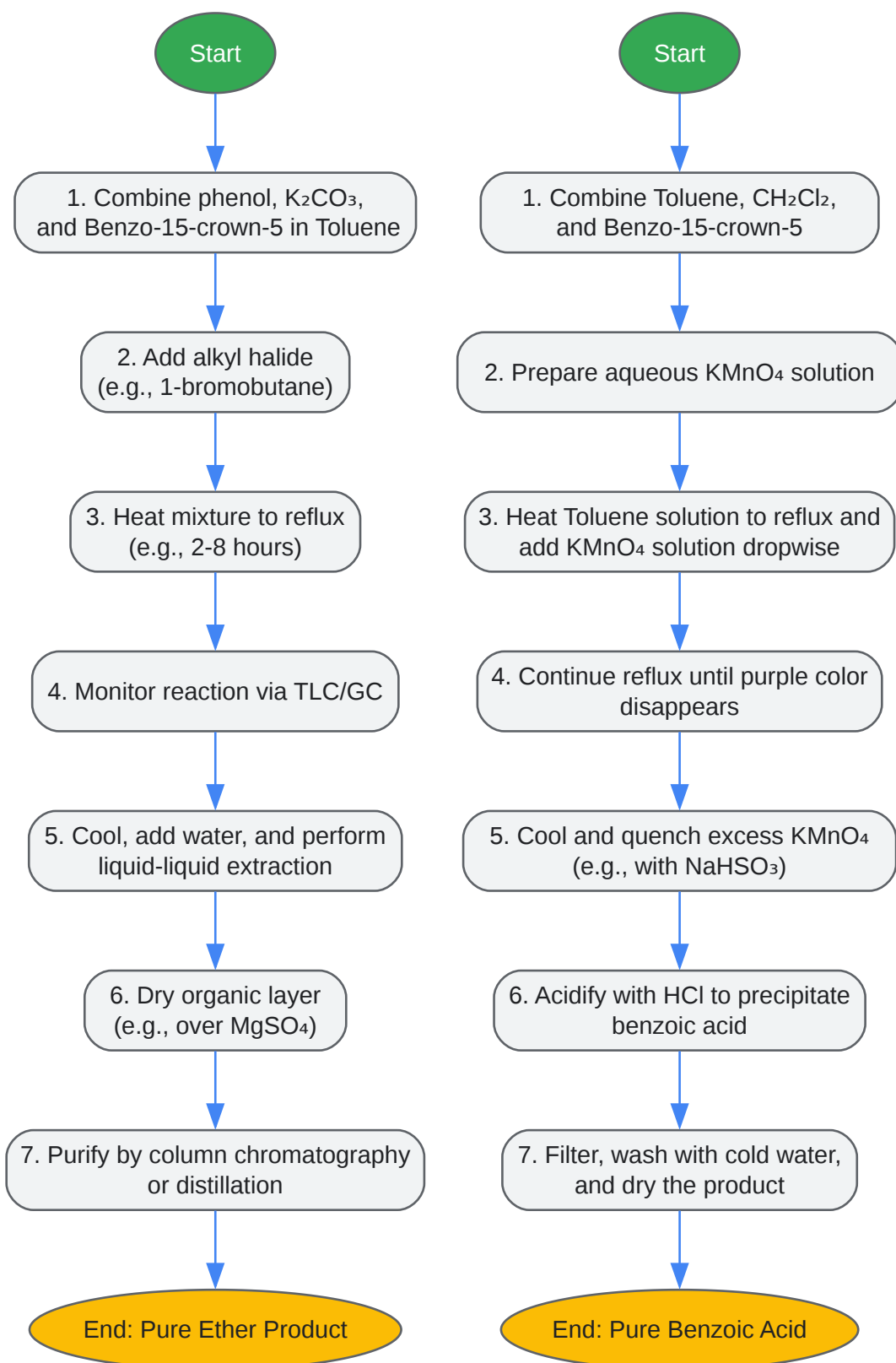
The catalytic activity of Benzo-15-crown-5 is rooted in its ability to form a stable complex with an alkali metal cation (M^+), such as Na^+ or K^+ . This process effectively solubilizes the cation in the organic phase. To maintain charge neutrality, the corresponding anion (X^-) is "dragged" from the aqueous or solid phase into the organic medium.[1]

In the organic phase, the anion is poorly solvated and shielded from its counter-ion by the bulky crown ether complex. This results in a highly reactive, or "naked," anion that can readily participate in the desired organic reaction (e.g., nucleophilic substitution).[5] After the reaction, the free crown ether is regenerated and returns to the interface to begin another catalytic cycle.

[5]



Mechanism of Phase Transfer Catalysis with Benzo-15-crown-5



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References

- 1. iajpr.com [iajpr.com]
- 2. Phase transfer catalysis (PTC) - operachem [operachem.com]
- 3. benchchem.com [benchchem.com]
- 4. jetir.org [jetir.org]
- 5. benchchem.com [benchchem.com]
- 6. nbinnno.com [nbinnno.com]
- 7. mdpi.com [mdpi.com]
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